

CI-HIBO: A Technical Guide to Safety, Handling, and Experimental Use

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Compound of Interest

Compound Name: CI-HIBO

Cat. No.: B1662296

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For Researchers, Scientists, and Drug Development Professionals

Abstract

CI-HIBO ((RS)-2-amino-3-(4-chloro-3-hydroxy-5-isoxazolyl)propionic acid) is a potent and highly subtype-selective agonist for the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) type ionotropic glutamate receptors, specifically targeting GluR1 and GluR2 subunits. Its selectivity makes it a valuable tool for investigating the physiological and pathological roles of these specific receptor subtypes in the central nervous system. This guide provides a comprehensive overview of the safety, handling, and experimental protocols associated with **CI-HIBO**, intended for use by laboratory personnel. Due to the absence of publicly available acute toxicity data, such as an LD50 value, users are strongly advised to conduct a thorough risk assessment before use and handle the compound with caution.

Safety and Handling Guidelines

While specific quantitative toxicity data for **CI-HIBO** is not publicly available, the following guidelines are based on general laboratory safety principles for handling potent neuroactive compounds and information from available Safety Data Sheets (SDS) for similar chemicals.

Personal Protective Equipment (PPE)

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times when handling **CI-HIBO** or its solutions.

- **Eye Protection:** Safety glasses or goggles are mandatory to protect against accidental splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a properly fitted respirator (e.g., N95 or higher) is recommended. Work should be conducted in a well-ventilated area, preferably a chemical fume hood.

Storage and Stability

Storage Condition	Duration
Powder	
-20°C	Up to 2 years
In DMSO	
4°C	Up to 2 weeks
-80°C	Up to 6 months

CI-HIBO is light-sensitive and should be stored in a tightly sealed, light-resistant container.

Spill and Emergency Procedures

- **Spill:** In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb liquid spills with an inert material (e.g., vermiculite, sand) and collect solids in a sealed container for disposal. Clean the spill area thoroughly with soap and water.
- **Skin Contact:** Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Physicochemical and Pharmacological Data

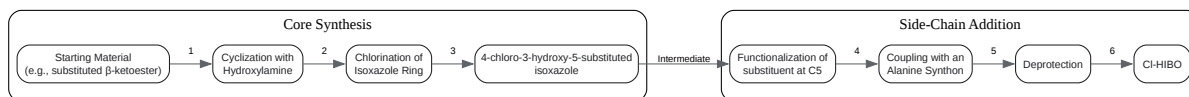
Property	Value
CAS Number	909400-43-7
Molecular Formula	C ₆ H ₇ ClN ₂ O ₄
Molecular Weight	206.58 g/mol
Mechanism of Action	Selective agonist for GluR1 and GluR2 AMPA receptor subunits.
EC ₅₀ (GluR1)	4.7 μM
EC ₅₀ (GluR2)	1.7 μM
IC ₅₀ (AMPA Receptor)	0.22 μM

Experimental Protocols

The following protocols are generalized methodologies and should be optimized for specific experimental conditions.

Synthesis of Cl-HIBO (Conceptual Outline)

A detailed, peer-reviewed synthesis protocol for **Cl-HIBO** is not readily available in the public domain. However, the synthesis of structurally related isoxazole amino acids provides a likely synthetic route. The synthesis would likely involve the construction of the 4-chloro-3-hydroxy-5-isoxazolyl core, followed by the introduction of the aminopropionic acid side chain. A plausible, though unverified, multi-step synthesis might proceed as follows:



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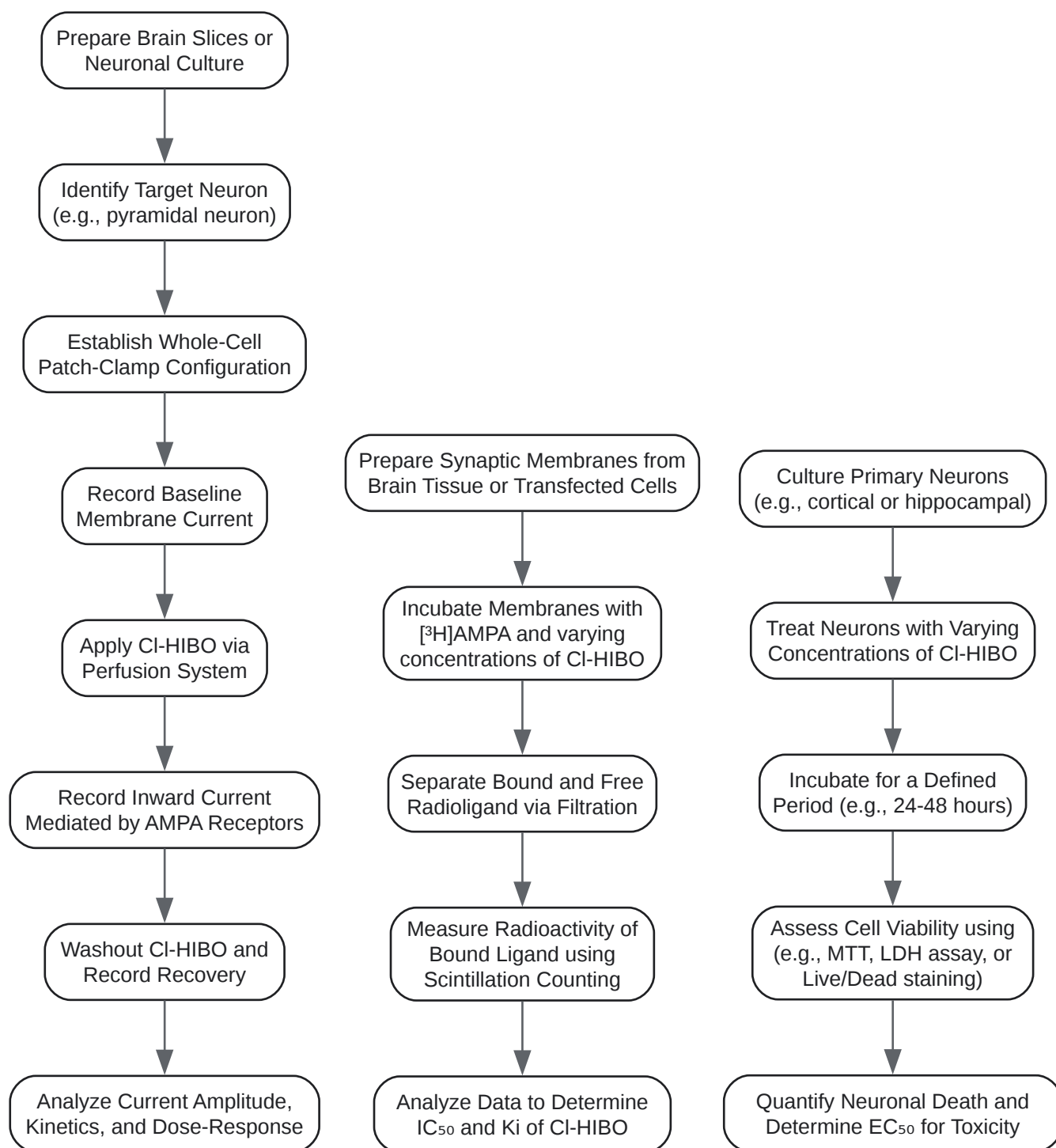
Caption: Conceptual workflow for the synthesis of **CI-HIBO**.

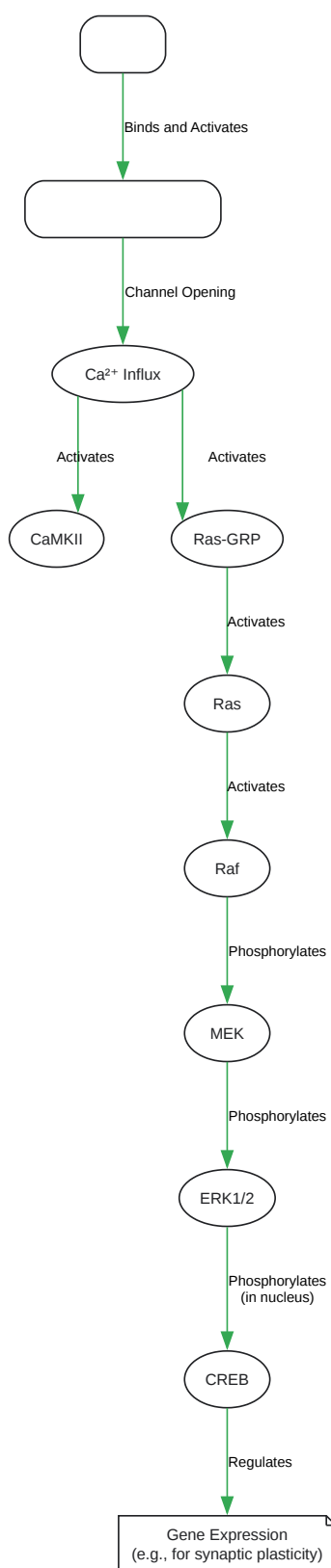
This is a generalized scheme and requires significant development and optimization by a qualified synthetic chemist.

Whole-Cell Patch-Clamp Electrophysiology

This protocol outlines the measurement of AMPA receptor-mediated currents in cultured neurons or brain slices upon application of **CI-HIBO**.

Workflow:





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